

# (2R,3R)-Butanediol: A Technical Guide to Safety, Toxicity, and Handling

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## Compound of Interest

Compound Name: (2R,3R)-Butanediol

Cat. No.: B1222053

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This document provides a comprehensive overview of the safety, toxicity, and handling guidelines for **(2R,3R)-Butanediol**. The information is intended to support risk assessment and ensure safe laboratory practices.

## Chemical and Physical Properties

**(2R,3R)-Butanediol** is a chiral organic compound with the chemical formula  $C_4H_{10}O_2$ . It is one of the stereoisomers of 2,3-Butanediol. While data specific to the (2R,3R) isomer is ideal, much of the available safety information pertains to the general substance "2,3-Butanediol" or its other isomers. This guide will specify when the data is not exclusive to the (2R,3R) form.

Property	Value	Source
Molecular Weight	90.12 g/mol	[1]
Appearance	Colorless liquid	[2][3]
Odor	Odorless	[3]
Boiling Point	177 °C (351 °F; 450 K)	[3]
Melting Point	19 °C (66 °F; 292 K)	
Flash Point	85 °C (185 °F; 358 K)	
Density	0.987 g/mL	
Solubility in Water	Miscible	
log P (Octanol/Water Partition Coefficient)	-0.92	
Autoignition Temperature	402 °C (756 °F; 675 K)	

## Toxicological Data

The toxicological profile of **(2R,3R)-Butanediol** is primarily characterized by low acute toxicity. However, it can cause irritation upon contact.

### Acute Toxicity

Endpoint	Value	Species	Route	Source
LD50	5462 mg/kg	Rat	Oral	
LD50	6,075 mg/kg	Mouse	Intraperitoneal	

## Irritation

Endpoint	Result	Species	Source
Skin Irritation	Causes skin irritation. In some tests, no skin irritation was observed after 24 hours.	Rabbit	
Eye Irritation	Causes serious eye irritation. In some tests, no eye irritation was observed after 72 hours.	Rabbit	
Respiratory Irritation	May cause respiratory irritation.	Not Specified	

## Genotoxicity and Carcinogenicity

There is currently no data available to suggest that 2,3-Butanediol is genotoxic or carcinogenic.

## Experimental Protocols

The following are representative experimental protocols for key toxicity studies, based on OECD guidelines. The specific details of the studies for the cited data may have varied.

### Acute Oral Toxicity (LD50) - Representative Protocol (based on OECD Guideline 401)

- **Test Animals:** Healthy, young adult rats of a single strain are used. Both males and females are typically included in the study.
- **Housing and Acclimation:** Animals are housed in appropriate conditions with controlled temperature, humidity, and light cycles. They are acclimated to the laboratory environment for at least 5 days before the study.
- **Dose Preparation:** The test substance, **(2R,3R)-Butanediol**, is prepared at various concentrations in a suitable vehicle if necessary. For 2,3-Butanediol, which is a liquid, it may be administered neat.

- Administration: A single dose of the test substance is administered to the animals by oral gavage.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days. Observations are made frequently on the day of dosing and at least once daily thereafter.
- Necropsy: All animals (those that die during the study and those euthanized at the end) undergo a gross necropsy to identify any pathological changes.
- Data Analysis: The LD50 value is calculated using a recognized statistical method.

## Skin Irritation - Representative Protocol (based on OECD Guideline 404)

- Test Animals: Healthy, young adult albino rabbits are used.
- Preparation of Animals: The day before the test, the fur on the dorsal area of the trunk is clipped.
- Application of Test Substance: A small amount (e.g., 0.5 mL for liquids) of **(2R,3R)-Butanediol** is applied to a small area of the clipped skin and covered with a gauze patch.
- Exposure: The patch is left in place for a specified period, typically 4 hours.
- Observation: After the exposure period, the patch is removed, and the skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours after patch removal).
- Scoring: The severity of the skin reactions is scored according to a standardized grading system.
- Data Analysis: The mean scores for erythema and edema are calculated for each animal to determine the primary irritation index.

## Eye Irritation - Representative Protocol (based on OECD Guideline 405)

- **Test Animals:** Healthy, young adult albino rabbits are used.
- **Application of Test Substance:** A small amount (e.g., 0.1 mL for liquids) of **(2R,3R)-Butanediol** is instilled into the conjunctival sac of one eye of each rabbit. The other eye serves as a control.
- **Observation:** The eyes are examined for signs of corneal opacity, iritis, and conjunctival redness and chemosis (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours after instillation).
- **Scoring:** The severity of the eye reactions is scored according to a standardized grading system.
- **Data Analysis:** The scores for each observation point are recorded to determine the overall irritancy potential of the substance.

## Handling and Safety Guidelines

### Engineering Controls

- Work in a well-ventilated area. Use local exhaust ventilation if there is a risk of generating mists or aerosols.

### Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear safety glasses with side shields or chemical goggles.
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile rubber). Wear appropriate protective clothing to prevent skin contact.
- **Respiratory Protection:** If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

### Handling and Storage

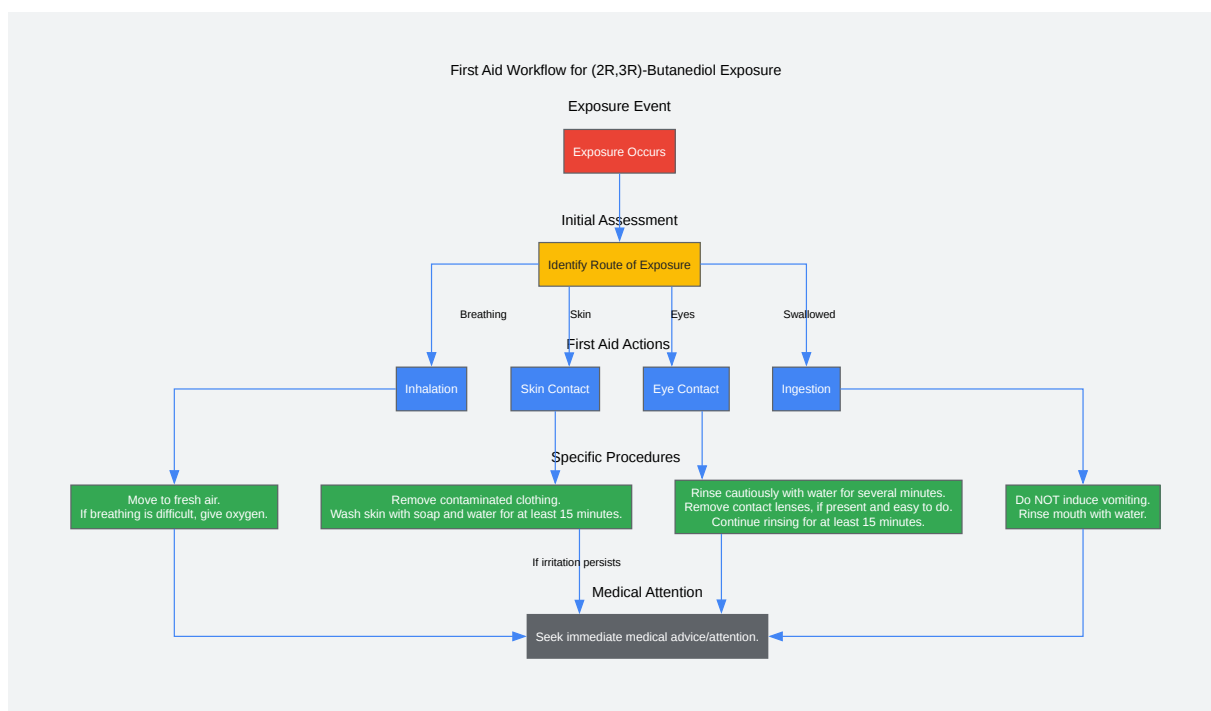
- **Handling:** Avoid contact with skin, eyes, and clothing. Keep away from heat, sparks, and open flames. Use non-sparking tools.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.

## Spills and Accidental Release

- Personal Precautions: Evacuate personnel to a safe area. Remove all sources of ignition. Wear appropriate PPE.
- Environmental Precautions: Prevent the substance from entering drains or waterways.
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal.

## First Aid Measures

The following diagram illustrates the general workflow for first aid in case of exposure to **(2R,3R)-Butanediol**.



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Caption: First Aid Workflow for **(2R,3R)-Butanediol** Exposure.

## Environmental Fate

Currently, there is limited specific data available on the environmental fate of **(2R,3R)-Butanediol**. However, based on its miscibility with water and low octanol-water partition coefficient, it is not expected to bioaccumulate significantly.

## Disposal Considerations

Dispose of **(2R,3R)-Butanediol** and its containers in accordance with local, regional, and national regulations. Do not allow the substance to enter drains or the environment.

## Conclusion

**(2R,3R)-Butanediol** is a compound with low acute toxicity but should be handled with care due to its potential to cause skin, eye, and respiratory irritation. Adherence to standard laboratory safety practices, including the use of appropriate personal protective equipment and working in a well-ventilated area, is essential for minimizing exposure risks. In case of accidental exposure, the first aid measures outlined in this guide should be followed promptly, and medical attention should be sought.

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- To cite this document: BenchChem. [(2R,3R)-Butanediol: A Technical Guide to Safety, Toxicity, and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222053#2r-3r-butanediol-safety-toxicity-and-handling-guidelines]



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